

troubleshooting YHO-13351 insolubility issues

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Compound of Interest

Compound Name: YHO-13351

Cat. No.: B1139161

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Technical Support Center: YHO-13351

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **YHO-13351**. The information is presented in a question-and-answer format to directly address potential issues during experimentation.

Frequently Asked Questions (FAQs)

What is **YHO-13351**?

YHO-13351 is the water-soluble prodrug of YHO-13177.^{[1][2]} It is a potent and specific inhibitor of the Breast Cancer Resistance Protein (BCRP), also known as ABCG2.^{[1][2][3]} In vivo, **YHO-13351** is rapidly converted to its active metabolite, YHO-13177.^{[1][4]}

What is the mechanism of action of **YHO-13351**?

YHO-13351 itself is a prodrug and is converted to the active compound YHO-13177. YHO-13177 functions as a specific inhibitor of the BCRP/ABCG2 transporter protein.^{[1][4]} BCRP is an ATP-binding cassette (ABC) transporter that can pump a wide range of substrates, including many anticancer drugs, out of cells, leading to multidrug resistance. By inhibiting BCRP, YHO-13177 increases the intracellular concentration of co-administered anticancer drugs that are BCRP substrates, thereby enhancing their cytotoxic effects.^{[1][4]} For example, it has been shown to potentiate the cytotoxicity of SN-38, mitoxantrone, and topotecan in BCRP-expressing cancer cells.^[1]

What are the chemical properties of **YHO-13351**?

Property	Value
Molecular Formula	C27H37N3O7S2
Molecular Weight	579.73 g/mol
CAS Number	1346753-00-1
Appearance	Solid
Color	Yellow to orange

Data sourced from multiple suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

Troubleshooting Insolubility Issues

I am having trouble dissolving **YHO-13351**. What should I do?

YHO-13351 is described as a water-soluble prodrug, however, for laboratory use, it is often dissolved in organic solvents to prepare high-concentration stock solutions.[\[1\]](#)[\[2\]](#) The most commonly recommended solvent is DMSO.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

If you are experiencing insolubility, consider the following:

- Use high-quality, anhydrous DMSO: Hygroscopic (water-absorbing) DMSO can significantly impact the solubility of many compounds.[\[5\]](#)[\[6\]](#) Always use newly opened or properly stored anhydrous DMSO.
- Gentle warming: Gently warm the solution to 37°C to aid dissolution.[\[1\]](#)[\[4\]](#)
- Sonication: Use an ultrasonic bath to agitate the solution, which can help break up solid particles and enhance solubility.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

My **YHO-13351** precipitates when I dilute my DMSO stock solution into an aqueous buffer for my experiment. How can I prevent this?

This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium. Here are some strategies to mitigate precipitation:

- Use a lower concentration of the stock solution: A more diluted initial stock may be less prone to precipitation upon further dilution.
- Incorporate surfactants or co-solvents: For in vitro studies, consider using a vehicle that includes a small percentage of a surfactant like Tween-80 or a co-solvent such as PEG300. [5][6] A suggested formulation is to add the DMSO stock to PEG300, mix, then add Tween-80, mix again, and finally add saline.[5][6]
- Use SBE- β -CD: Another approach for in vivo or in vitro work is to use 20% Sulfobutyl ether- β -cyclodextrin (SBE- β -CD) in saline as the diluent for your DMSO stock solution.[5]
- Stepwise dilution: Instead of a single large dilution, try diluting the stock solution in a stepwise manner, ensuring the solution is clear at each step before proceeding.

Experimental Protocols

How do I prepare a stock solution of **YHO-13351**?

The following table summarizes the reported solubility of **YHO-13351** in DMSO:

Supplier	Solubility in DMSO
MedchemExpress	200 mg/mL (344.99 mM)
GlpBio	≥ 38 mg/mL (65.55 mM)
AbMole BioScience	≥ 38 mg/mL

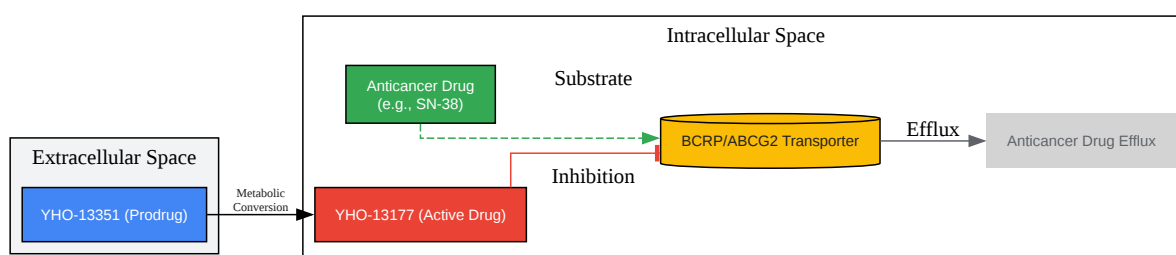
Note: Solubility can vary between batches and is dependent on the purity and solid form of the compound.[1][3][5]

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Calculate the required mass: For 1 mL of a 10 mM stock solution, you will need:

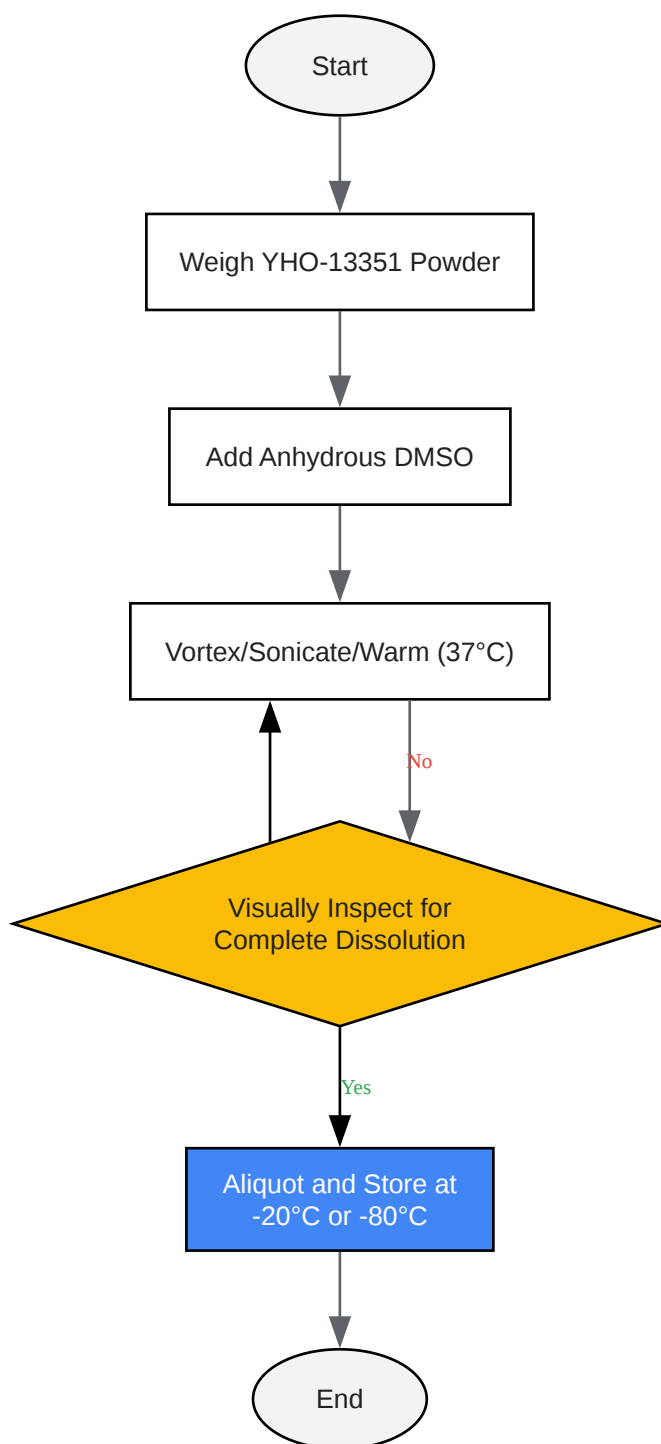
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times 579.73 \text{ g/mol} / 1000 = 5.7973 \text{ mg}$
- Weigh the compound: Accurately weigh approximately 5.8 mg of **YHO-13351** powder in a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of high-quality, anhydrous DMSO to the tube.
- Dissolve: Vortex the solution thoroughly. If the compound does not fully dissolve, you can use an ultrasonic bath and/or gently warm the solution to 37°C.[1][5]
- Storage: Store the stock solution at -20°C or -80°C in tightly sealed aliquots to prevent moisture absorption and degradation.[1][5] Stored at -80°C, the solution is stable for up to 6 months; at -20°C, it is stable for up to 1 month.[5]

Visualizations



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Caption: Mechanism of action of **YHO-13351**.



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Caption: Workflow for preparing a **YHO-13351** stock solution.

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